

Cellular Targets of M617 TFA: An In-depth Technical Guide

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Compound of Interest

Compound Name: M617 TFA

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the cellular targets and mechanisms of action of **M617 TFA**, a selective galanin receptor agonist. The information is curated for researchers, scientists, and professionals involved in drug development and related fields.

Core Cellular Targets and Binding Affinities

M617 TFA primarily targets the galanin receptor family, a class of G protein-coupled receptors (GPCRs). It exhibits high selectivity for the galanin receptor 1 (GALR1), with notable affinity for galanin receptor 2 (GALR2) and galanin receptor 3 (GALR3) as well.

Quantitative Data Summary

The binding affinities of **M617 TFA** for the galanin receptors have been determined through competitive radioligand binding assays. The inhibition constant (K_i) is a measure of the concentration of **M617 TFA** required to inhibit 50% of the binding of a radiolabeled ligand to the receptor. A lower K_i value indicates a higher binding affinity.

Target	K _i Value (nM)	Receptor Type	Primary Transduction Pathway
Galanin Receptor 1 (GALR1)	0.23[1]	GPCR	G _i /G _o coupled
Galanin Receptor 2 (GALR2)	5.71[1]	GPCR	G _q /G ₁₁ and G _i /G _o coupled
Galanin Receptor 3 (GALR3)	49.2 ± 9.4	GPCR	G _i /G _o coupled[2]

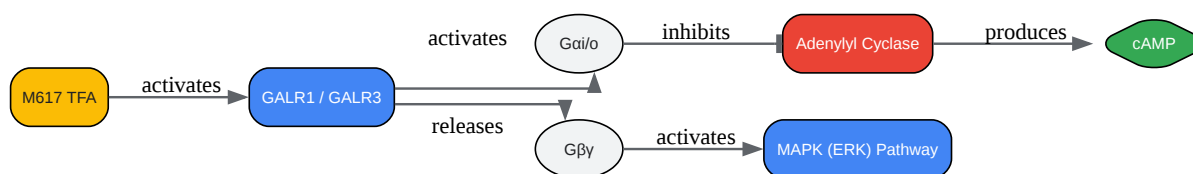
Signaling Pathways and Mechanism of Action

Activation of galanin receptors by **M617 TFA** initiates distinct downstream signaling cascades, depending on the receptor subtype.

GALR1 and GALR3 Signaling

GALR1 and GALR3 are coupled to inhibitory G proteins (G_i/G_o). Upon activation by **M617 TFA**, these receptors trigger a signaling cascade that includes:

- Inhibition of Adenylyl Cyclase: This leads to a decrease in the intracellular concentration of cyclic AMP (cAMP)[2][3].
- Modulation of Ion Channels: Activation can lead to the opening of G protein-coupled inwardly rectifying potassium (GIRK) channels.
- Activation of Mitogen-Activated Protein Kinase (MAPK) Pathway: Specifically, the Extracellular signal-Regulated Kinase (ERK) pathway is activated via the βγ-subunits of the G protein[3].



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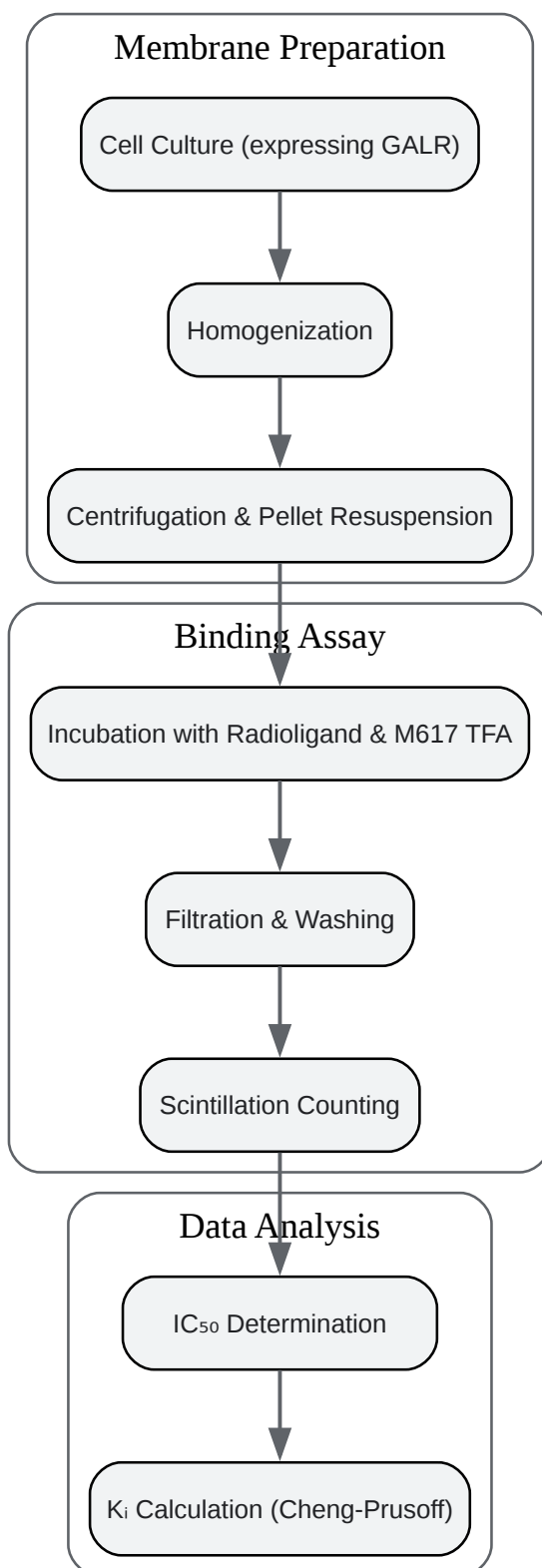
GALR1/GALR3 Signaling Pathway

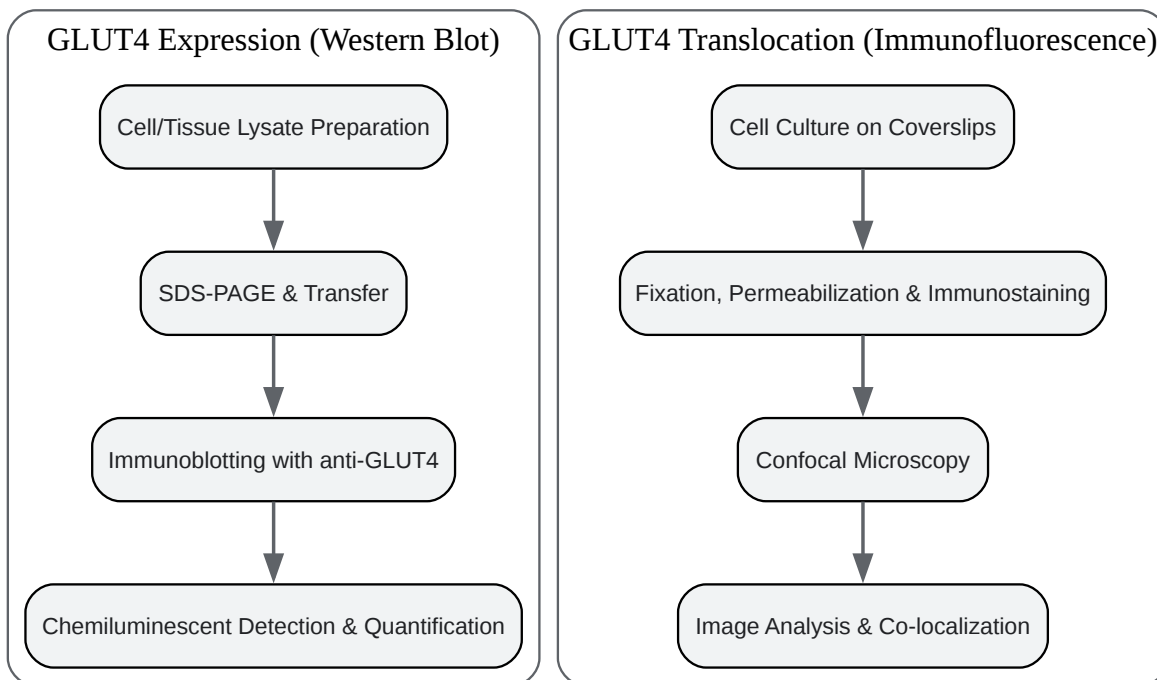
GALR2 Signaling

GALR2 is primarily coupled to G_{ϕ}/G_{11} proteins, but can also couple to G_i/G_o . Its activation by **M617 TFA** can lead to:

- Stimulation of Phospholipase C (PLC): This results in the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP_2) into inositol trisphosphate (IP_3) and diacylglycerol (DAG).
- Increase in Intracellular Calcium: IP_3 triggers the release of calcium from intracellular stores.
- Activation of Protein Kinase C (PKC): DAG and calcium activate PKC, which in turn can activate the MAPK/ERK pathway.







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References

- 1. giffordbioscience.com [giffordbioscience.com]
- 2. pnas.org [pnas.org]
- 3. An assembly of galanin–galanin receptor signaling network - PMC [pmc.ncbi.nlm.nih.gov]
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